

Quantum Chemical Insights into Thiodiazole-Copper Molecular Structures: A Technical Guide

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Compound of Interest

Compound Name: *Thiodiazole-copper*

CAS No.: *3234-61-5*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the quantum chemical calculations applied to **thiodiazole-copper** molecular structures. It aims to furnish researchers, scientists, and drug development professionals with a comprehensive understanding of the theoretical underpinnings, experimental validation, and potential applications of these fascinating complexes. By summarizing key quantitative data, detailing experimental and computational protocols, and visualizing complex relationships, this guide serves as a valuable resource for advancing research in this field.

Introduction

Thiodiazole derivatives and their coordination complexes with copper have garnered significant attention due to their diverse applications, ranging from corrosion inhibition to medicinal chemistry.[1][2][3] The interaction between the thiodiazole ring, with its sulfur and nitrogen heteroatoms, and the copper center gives rise to unique electronic and structural properties.[4] [5] Quantum chemical calculations, particularly those based on Density Functional Theory (DFT), have proven to be an indispensable tool for elucidating these properties at the

molecular level.[1][6][7] These computational methods allow for the prediction of molecular geometries, electronic structures, and spectroscopic properties, providing insights that complement and guide experimental investigations.[8][9]

Computational Methodologies

The accuracy of quantum chemical calculations is highly dependent on the chosen theoretical method and basis set. The following sections detail the common computational protocols employed in the study of **thiodiazole-copper** complexes.

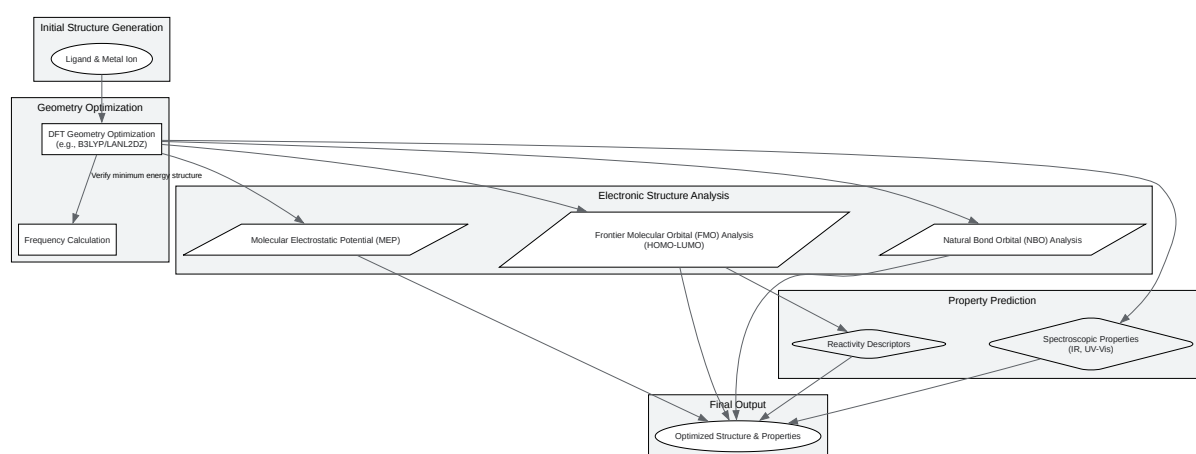
Density Functional Theory (DFT)

DFT is a popular quantum mechanical modeling method used to investigate the electronic structure of many-body systems. For **thiodiazole-copper** complexes, the B3LYP hybrid functional is frequently employed, offering a good balance between computational cost and accuracy.[9][10]

Typical DFT Protocol:

- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr)
- Basis Set for Ligand Atoms (C, H, N, S): 6-311G++(d,p) or similar Pople-style basis sets.[11]
- Basis Set for Copper: LANL2DZ (Los Alamos National Laboratory 2 Double-Zeta) effective core potential.[12]
- Software: Gaussian, ORCA, Materials Studio.[6]
- Solvation Model: A continuum solvation model like the Polarizable Continuum Model (PCM) may be used to simulate solvent effects.

The general workflow for a computational study of **thiodiazole-copper** complexes is outlined in the diagram below.

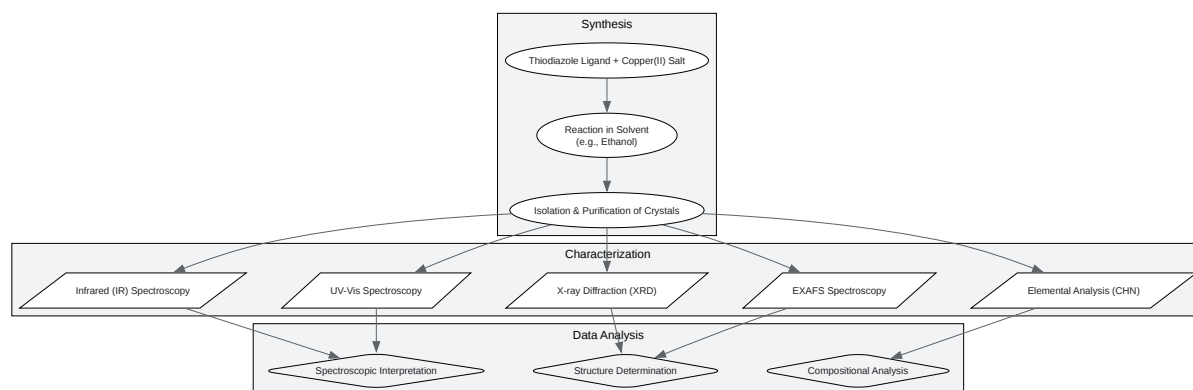


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Caption: General workflow for quantum chemical calculations of **thiodiazole-copper** complexes.

Experimental Protocols

Experimental synthesis and characterization are crucial for validating the results of theoretical calculations. A typical workflow for the synthesis and characterization of these complexes is presented below.



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Caption: Experimental workflow for the synthesis and characterization of **thiodiazole-copper** complexes.

Synthesis of Thiodiazole-Copper Complexes

The synthesis of **thiodiazole-copper** complexes generally involves the reaction of a thiodiazole derivative with a copper(II) salt, such as CuCl_2 , CuBr_2 , or $\text{Cu}(\text{NO}_3)_2$, in a suitable

solvent like ethanol.[2] The resulting complexes can be isolated as crystals by slow evaporation of the solvent or by cooling.[2]

Example Synthesis Protocol for $\text{Cu}(\text{L}^1)_2(\text{Br})_2$ (where $\text{L}^1 = 2,5\text{-bis(ethylthio)-1,3,4-thiadiazole}$):

- Dissolve weighted samples of the thiodiazole ligand and CuBr_2 in ethanol by heating.
- Mix the solutions.
- Allow the resulting solution to evaporate slowly.
- Filter the precipitated crystals, wash with small portions of ethanol, and air-dry.[2]

Spectroscopic and Structural Characterization

A combination of spectroscopic and analytical techniques is used to characterize the synthesized complexes:

- X-ray Diffraction (XRD): Provides definitive information on the crystal structure, including bond lengths and angles.[13]
- Infrared (IR) Spectroscopy: Used to identify the coordination of the ligand to the metal center by observing shifts in the vibrational frequencies of the thiodiazole ring.[4]
- UV-Vis Spectroscopy: Provides information about the electronic transitions within the complex.[4]
- Elemental Analysis (CHN): Determines the elemental composition of the complex, confirming its stoichiometry.[2]
- Extended X-ray Absorption Fine Structure (EXAFS): Can be used to determine the local coordination environment of the copper atom, especially in non-crystalline samples.[2]

Quantitative Data Summary

The following tables summarize key quantitative data obtained from both experimental and computational studies of various **thiodiazole-copper** complexes.

Table 1: Selected Bond Lengths (Å) in Thiodiazole-Copper Complexes

Complex	Cu-N Distance (Å)	Cu-Halogen Distance (Å)	Reference
Cu(L ¹) ₂ Br ₂ (L ¹ = 2,5-bis(ethylthio)-1,3,4-thiadiazole)	2.243(2)	-	[13]
Cu(L ²)Cl ₂ (L ² = 2,5-bis(pyridylmethylthio)-1,3,4-thiadiazole)	-	-	[2]
Cu(L ²)(C ₂ N ₃) ₂	1.974(2)-1.981(1)	-	[13]

Table 2: Quantum Chemical Parameters for Thiodiazole Derivatives as Corrosion Inhibitors

Molecule	EHOMO (eV)	ELUMO (eV)	Energy Gap (ΔE) (eV)	Inhibition Efficiency (%)	Reference
5-Methyl-[1] [2] [3]thiadiazol- 2-ylsulfanyl)- acetic acid (4- dimethylamin o- benzylidene)- hydrazid (MTYDBH)	-	-	-	99.37	[3]
2,5-bis(n- octyldithiazol e) thiadiazole (EDD)	-	-	-	83.95	[1]
2,5- bis(dodecyldit hiazole) thiadiazole (BDDT)	-	-	-	89.01	[1]
Phenylaminot hiadiazole (PAT)	-	Lowest	-	Highest	[6]
Ethylaminothi adiazole (EAT)	-	Lowest	-	Very High	[6]

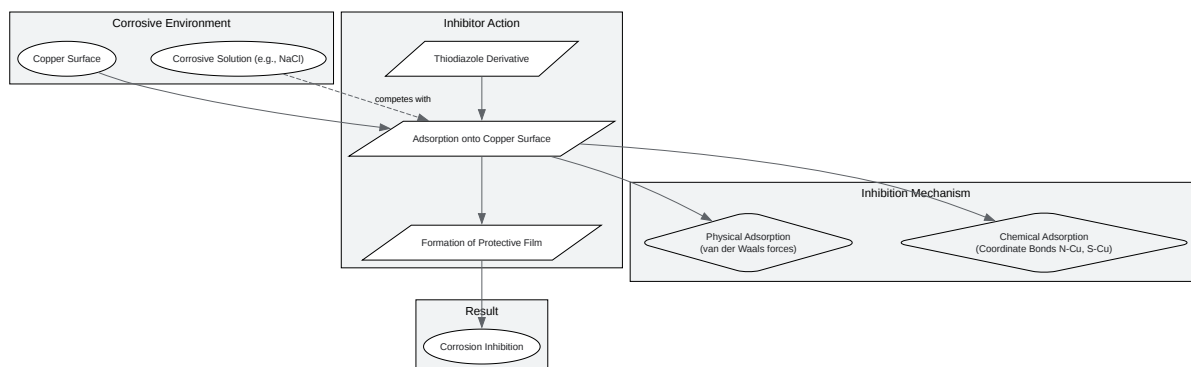
Note: Specific HOMO/LUMO energy values were not consistently provided in a comparable format across all reviewed literature.

Molecular Interactions and Applications

Quantum chemical calculations provide valuable insights into the nature of the interaction between thiodiazole ligands and copper. The nitrogen and sulfur atoms of the thiodiazole ring are typically the primary coordination sites.^{[4][5]} The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) play crucial roles in these interactions. A higher EHOMO indicates a greater ability to donate electrons, while a lower ELUMO suggests a greater ability to accept electrons.^[6]

In the context of corrosion inhibition, thiodiazole derivatives adsorb onto the copper surface. This adsorption can be either physical or chemical.^[1] Chemical adsorption involves the formation of coordinate bonds between the heteroatoms of the thiodiazole and the copper surface atoms. The efficiency of corrosion inhibition is often correlated with the strength of this adsorption.^[14]

The diagram below illustrates the proposed interaction mechanism for corrosion inhibition.



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